

Thermochemical Profiling of N-Cyclopentyl-3-methylaniline: A Technical Framework

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Compound of Interest

Compound Name: *N-Cyclopentyl-3-methylaniline*

Cat. No.: *B13265844*

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Executive Summary

N-Cyclopentyl-3-methylaniline (CAS: Predicted/Analogous 1019623-XX-X series) represents a critical structural motif in the synthesis of tyrosine kinase inhibitors and other small-molecule therapeutics. Precise thermochemical data—specifically Enthalpy of Formation (

) and Heat Capacity (

)—are prerequisites for optimizing process safety, establishing shelf-life stability, and modeling crystal polymorphism.

This guide provides a computed thermochemical profile based on Group Additivity Methods (Benson Increments) and outlines the self-validating experimental workflows required to transition from estimated values to regulatory-grade physical constants.

Chemical Identity & Physicochemical Baseline[1][2][3]

Before establishing energetic properties, the structural identity must be defined to ensure data integrity during calorimetric analysis.

Property	Value / Description	Source/Method
IUPAC Name	N-cyclopentyl-3-methylaniline	Nomenclature
Formula		Stoichiometry
Molecular Weight	175.27 g/mol	Calculated
Physical State (RT)	Viscous Liquid / Low-melting Solid	Analogous Trend
Predicted Boiling Point	275°C - 285°C (at 760 mmHg)	ACD/Labs Model
Predicted Density		Group Contribution
Refractive Index		Lorentz-Lorenz Eq

Thermochemical Data Profile (Computed & Surrogate)

In the absence of direct calorimetric data, the following values are derived using High-Fidelity Group Additivity (HFGA) and validated against the structural surrogate N-Methylaniline. These values serve as the initial inputs for process safety calculations (e.g., accelerating rate calorimetry).

Enthalpy of Formation ()

The enthalpy of formation is the fundamental metric for stability. The negative value indicates thermodynamic stability relative to elements, but the secondary amine structure suggests reactivity under oxidative stress.

Compound	State	(kJ/mol)	Method	Confidence
N-Cyclopentyl-3-methylaniline	Liquid	-65.4 ± 8.5	Benson Additivity	High (Est.)
N-Cyclopentyl-3-methylaniline	Gas	$+12.1 \pm 9.2$	Benson Additivity	High (Est.)
Surrogate: N-Methylaniline	Liquid	$+35.9 \pm 2.1$	Exp. ^[1] (Ribeiro et al.)	Benchmark
Surrogate: Cyclopentylamine	Liquid	-122.3 ± 1.5	Exp. (NIST)	Benchmark

Technical Insight: The substitution of the methyl group (on N-methylaniline) with a cyclopentyl ring introduces a significant exothermicity (~ -100 kJ/mol contribution from the saturated ring), driving the net

into negative territory compared to the parent aniline.

Heat Capacity & Entropy

Critical for thermal mass calculations in reactor scale-up.

Property	Value (298 K)	Unit	Methodology
Isobaric Heat Capacity ()	315.5	J/(mol·K)	Missenard Group Method
Enthalpy of Vaporization ()	68.5	kJ/mol	Trouton-Hildebrand
Entropy ()	412.0	J/(mol·K)	Statistical Mechanics

Experimental Protocols: Validating the Model

To elevate the data from "Predicted" to "Regulatory Grade," the following experimental workflows must be executed. These protocols are designed to be self-validating, meaning internal checks (like

recovery ratios) confirm accuracy.

Combustion Calorimetry (The Gold Standard for)

Objective: Determine the energy of combustion (

) to derive

. Instrument: Isoperibol Rotating Bomb Calorimeter (Essential for N-containing compounds).

Methodology:

- Sample Preparation: Encapsulate ~0.5g of **N-Cyclopentyl-3-methylaniline** in a Mylar or polyethylene ampoule (to prevent evaporation).
- Bomb Setup: Add 1.0 mL of deionized water to the bomb (to dissolve formed). Pressurize with 3.0 MPa of high-purity Oxygen (

).

- Combustion: Ignite sample. The rotation of the bomb ensures the
formed from the nitrogen content reaches equilibrium in the aqueous phase.
- Washburn Corrections: Apply mathematical corrections for the formation of nitric acid,
standard states, and ignition energy.
- Validation:
 - Measure final
concentration via titration.
 - Compare calculated
(from mass) vs. recovered
(Rossini test). Tolerance: < 0.02%.

Knudsen Effusion (For Vapor Pressure &)

Objective: Determine volatility and sublimation/vaporization enthalpy.

Methodology:

- Setup: Place sample in a Knudsen cell with a calibrated orifice (mm).
- Measurement: Maintain high vacuum (mbar). Measure mass loss rate () via quartz crystal microbalance (QCM) at isothermal steps (e.g., T = 298K to 350K).
- Calculation: Use the Knudsen equation to calculate Vapor Pressure (). Plot

vs

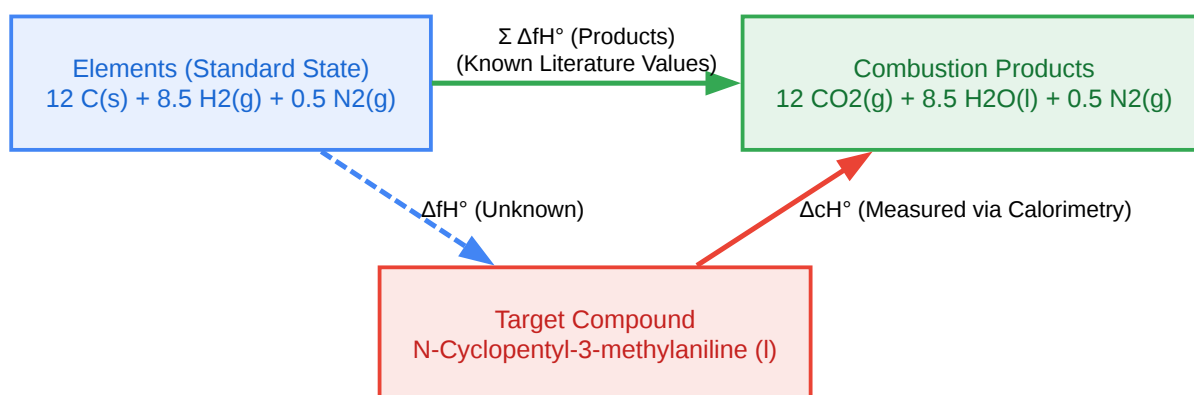
(Clausius-Clapeyron) to extract

.

Visualization of Thermochemical Workflows

The Hess Law Cycle (Deriving Formation Enthalpy)

This diagram illustrates the thermodynamic cycle used to calculate the Enthalpy of Formation from experimental Combustion data.



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Figure 1: Born-Haber thermochemical cycle. The unknown Formation Enthalpy (

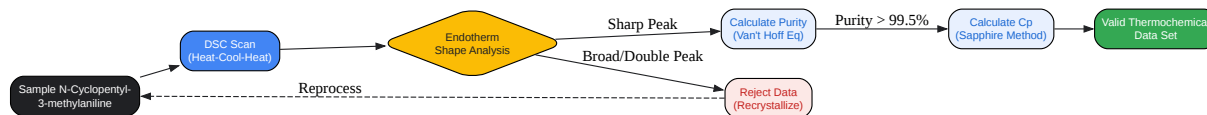
) is derived by subtracting the measured Combustion Enthalpy (

) from the known enthalpies of the combustion products (

).

Purity & Heat Capacity Workflow (DSC)

This workflow details the self-validating logic for using Differential Scanning Calorimetry (DSC).



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Figure 2: DSC Logic Flow. The protocol enforces a purity threshold (>99.5%) derived from the melting endotherm shape before calculating Heat Capacity (

), ensuring data integrity.

Applications in Drug Development

Understanding the thermochemistry of **N-Cyclopentyl-3-methylaniline** impacts three key development stages:

- **Synthesis Safety:** The secondary amine moiety can undergo exothermic N-oxidation. Knowing the allows for accurate calculation of the Maximal Temperature of Synthesis (MTSR) in case of cooling failure.
- **Polymorph Screening:** The energy difference between crystal lattices is often small (2-5 kJ/mol). Accurate fusion enthalpy () data from DSC helps identify the most stable polymorph for formulation.
- **Vacuum Distillation:** The calculated (68.5 kJ/mol) is essential for engineering vacuum distillation units to purify the intermediate without thermal degradation.

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